

An In-depth Technical Guide on the Boiling Point of 2-Bromotetradecane

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Compound of Interest

Compound Name: 2-Bromotetradecane

Cat. No.: B1602043

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This technical guide provides a comprehensive overview of the boiling point of **2-Bromotetradecane**, a long-chain haloalkane. The document presents quantitative data in a structured format, details relevant experimental methodologies for boiling point determination, and includes a visual representation of a common experimental workflow. This information is intended to support research and development activities where the physicochemical properties of this compound are of interest.

Physicochemical Properties of 2-Bromotetradecane

2-Bromotetradecane is a halogenated derivative of the C14 alkane, tetradecane. The introduction of a bromine atom influences its physical properties, including its boiling point, by increasing both the molecular weight and the strength of intermolecular van der Waals forces and dipole-dipole interactions compared to its parent alkane.[\[1\]](#)[\[2\]](#)

Boiling Point Data

The boiling point of **2-Bromotetradecane** has been determined under reduced pressure. Boiling at reduced pressure is a common practice for high molecular weight organic compounds to prevent decomposition that might occur at higher temperatures required for boiling at atmospheric pressure.[\[3\]](#)

Chemical Compound	Boiling Point (°C)	Pressure (mmHg)
2-Bromotetradecane	160 - 161	8

Data sourced from Thermo Fisher Scientific and ECHEMI.
[4][5][6]

Experimental Protocols for Boiling Point Determination

While specific experimental documentation for the boiling point determination of **2-Bromotetradecane** is not readily available in the public domain, a standard and widely accepted method for such a compound is the Thiele tube method.[7][8] This technique is suitable for determining the boiling point of small quantities of a liquid.

Thiele Tube Method

Objective: To determine the boiling point of a liquid sample at a given pressure.

Apparatus:

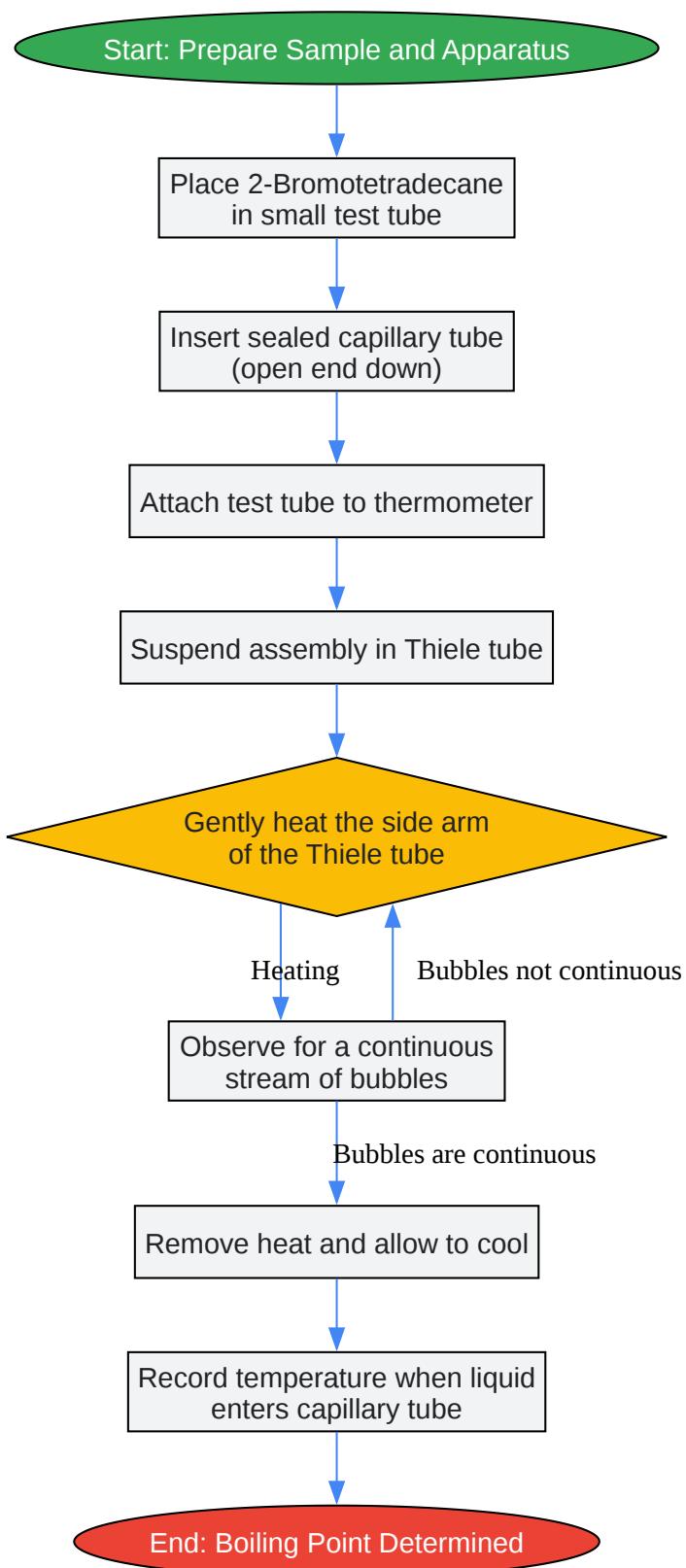
- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating mantle or Bunsen burner
- Heat transfer fluid (e.g., mineral oil or silicone oil)
- Sample of **2-Bromotetradecane**

Procedure:

- A small amount of the **2-Bromotetradecane** sample is placed into the small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The thermometer and attached sample are suspended in a Thiele tube containing a heat transfer fluid, ensuring the sample is immersed but the open end of the test tube is above the fluid level.
- The side arm of the Thiele tube is gently heated. The shape of the Thiele tube allows for the circulation of the heating fluid by convection, ensuring uniform temperature distribution.
- As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample has overcome the external pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.^[8] This is the point where the vapor pressure of the liquid equals the atmospheric pressure (or the pressure of the system if under vacuum).
- The barometric pressure should be recorded at the time of the experiment.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the boiling point of a liquid using the Thiele tube method.

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Thiele Tube Boiling Point Determination Workflow

General Considerations for Haloalkane Boiling Points

The boiling points of haloalkanes are influenced by several factors:

- Molecular Weight: An increase in molecular weight leads to stronger London dispersion forces, resulting in a higher boiling point.[2][9]
- Halogen Atom: For a given alkyl group, the boiling point increases with the atomic mass of the halogen (F < Cl < Br < I).[1]
- Branching: Straight-chain isomers have higher boiling points than their branched counterparts due to a larger surface area for intermolecular interactions.[10]
- Polarity: The carbon-halogen bond is polar, leading to dipole-dipole interactions that contribute to a higher boiling point compared to the corresponding alkane.[11]

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